

6-Chloropyridine-3-carbothioamide: A Comprehensive Technical Review and Future Outlook

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Compound of Interest		
Compound Name:	6-Chloropyridine-3-carbothioamide	
Cat. No.:	B1627672	Get Quote

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Abstract

6-Chloropyridine-3-carbothioamide is a heterocyclic compound of significant interest in medicinal chemistry due to the established biological activities of its constituent moieties: the 6-chloropyridine core and the carbothioamide functional group. While direct literature on this specific molecule is limited, this technical guide provides a comprehensive review of its potential properties, synthesis, and biological activities by examining closely related analogues and the broader chemical context. This document aims to serve as a foundational resource to stimulate and guide future research and development efforts targeting this promising scaffold.

Introduction

The pyridine ring is a fundamental scaffold in a vast number of pharmaceuticals and biologically active compounds. Its presence is associated with a wide range of therapeutic effects, including anticancer, anti-inflammatory, and antimicrobial activities. Similarly, the carbothioamide functional group is a key pharmacophore in various medicinal agents, known for its ability to engage in hydrogen bonding and coordinate with metal ions, contributing to diverse biological actions. The combination of these two moieties in the form of **6-Chloropyridine-3-carbothioamide** presents a molecule with considerable therapeutic potential. This review synthesizes the available information on related compounds to project



the physicochemical properties, potential synthetic routes, and likely biological activities of the title compound.

Physicochemical Properties

The predicted physicochemical properties of **6-Chloropyridine-3-carbothioamide** are summarized in Table 1. These properties are calculated based on its structure and are crucial for predicting its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME). For comparison, data for the closely related and commercially available compound, 6-Chloronicotinamide, is also provided.

Property	6-Chloropyridine-3- carbothioamide (Predicted)	6-Chloronicotinamide (Experimental/Predicted)
Molecular Formula	C ₆ H ₅ CIN ₂ S	C ₆ H ₅ CIN ₂ O
Molecular Weight	172.64 g/mol	156.57 g/mol
Appearance	Likely a solid at room temperature	Solid
Melting Point	Not available	190-194 °C
LogP	1.8 (Predicted)	0.8 (Predicted)
Hydrogen Bond Donors	2	2
Hydrogen Bond Acceptors	2	2
Topological Polar Surface Area	69.4 Ų	63.3 Ų

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **6-Chloropyridine-3-carbothioamide** is not readily available in the published literature, a plausible synthetic route can be extrapolated from standard organic chemistry transformations and methodologies reported for analogous compounds.

Proposed Synthetic Pathway

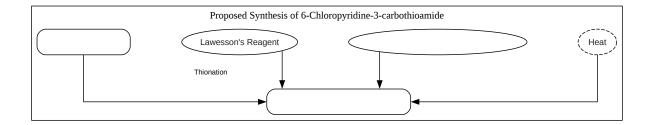




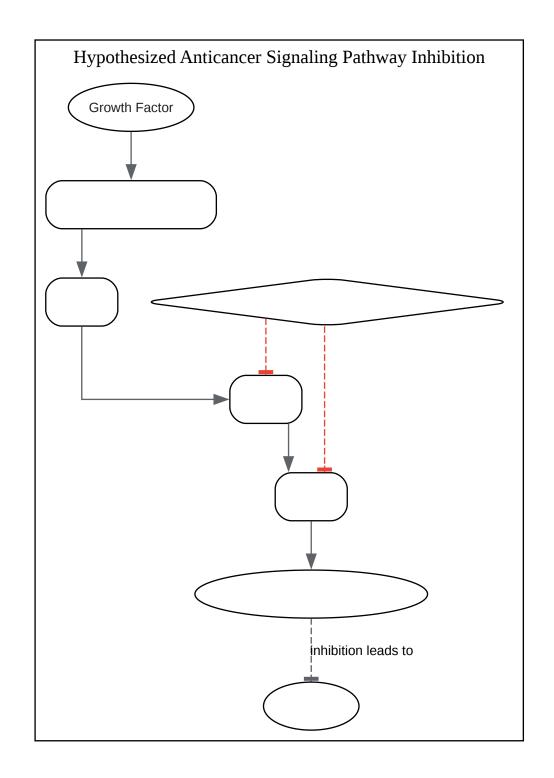


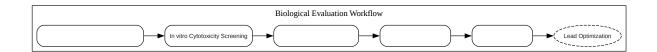
A common and effective method for the synthesis of thioamides is the thionation of the corresponding amide. Therefore, **6-Chloropyridine-3-carbothioamide** can be reasonably synthesized from the commercially available 6-Chloronicotinamide.













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 To cite this document: BenchChem. [6-Chloropyridine-3-carbothioamide: A Comprehensive Technical Review and Future Outlook]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1627672#comprehensive-literature-review-on-6-chloropyridine-3-carbothioamide]

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